

# AMG-548 hydrochloride solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: AMG-548 (hydrochloride)

Cat. No.: B15073895

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## Application Notes and Protocols for AMG-548 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, chemical properties, and biological activity of AMG-548 hydrochloride. The included protocols offer standardized procedures for its dissolution and handling in a laboratory setting.

## Chemical and Physical Properties

AMG-548 hydrochloride is a potent and selective inhibitor of the p38 $\alpha$  mitogen-activated protein kinase (MAPK).[1][2] It also demonstrates inhibitory activity against p38 $\beta$  and Casein Kinase 1 (CK1) isoforms  $\delta$  and  $\epsilon$ . [2][3] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>29</sub> H <sub>28</sub> ClN <sub>5</sub> O	[1][4]
Molecular Weight	498.02 g/mol	[1][4]
Appearance	Solid	[1][4]
Purity	≥98%	[4]

## Solubility Data

The solubility of AMG-548 and its hydrochloride salt in various common laboratory solvents is presented below. It is important to note that the use of newly opened, anhydrous DMSO is recommended, as the solvent is hygroscopic and absorbed water can impact solubility.[3] For certain applications, sonication may be necessary to achieve complete dissolution.[3]

Solvent	Concentration	Reference
DMSO	100 mg/mL (216.66 mM)	[3]
100 mM		
30 mg/mL (for free base)	[5]	
Ethanol	100 mM	
30 mg/mL (for free base)	[5]	
DMF	30 mg/mL (for free base)	[5]
Ethanol:PBS (pH 7.2) (1:4)	0.20 mg/mL (for free base)	[5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of AMG-548 hydrochloride in DMSO.

Materials:

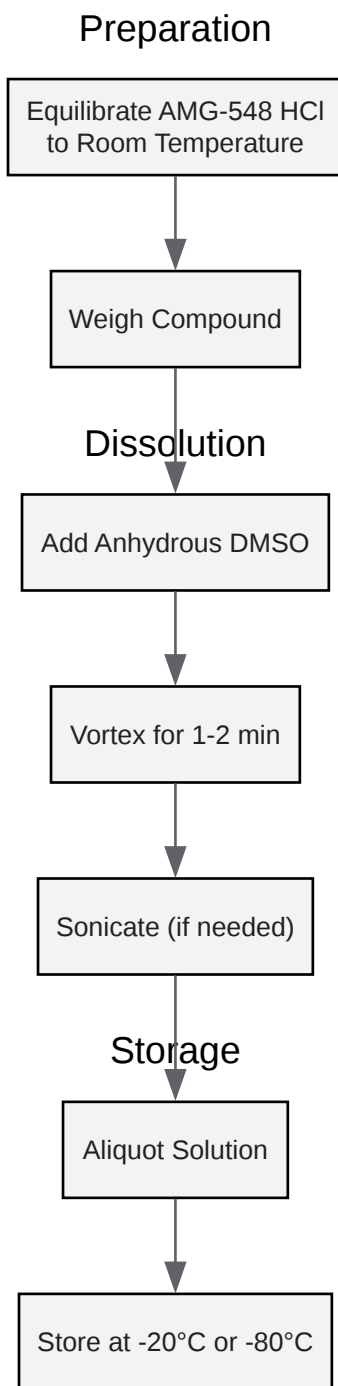
- AMG-548 hydrochloride
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)

- Sterile microcentrifuge tubes

Procedure:

- Aliquoting: Allow the vial of AMG-548 hydrochloride to equilibrate to room temperature before opening to prevent condensation. Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO to 4.98 mg of AMG-548 hydrochloride.
- Dissolution: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.<sup>[3]</sup> Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[3][6]</sup>

## Workflow for Preparing AMG-548 Hydrochloride Stock Solution



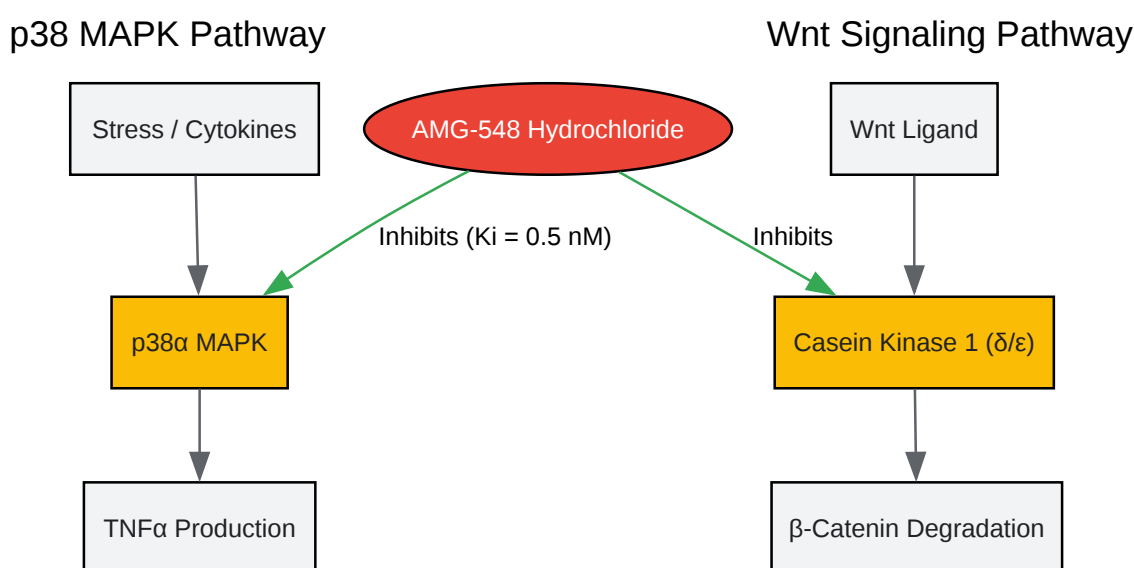
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Caption: Workflow for Preparing a Stock Solution.

## Biological Activity and Signaling Pathways

AMG-548 is a potent inhibitor of p38 $\alpha$  MAPK, a key enzyme in a signaling cascade that regulates cellular responses to inflammatory cytokines and stress.[2] The inhibition of p38 $\alpha$  by AMG-548 leads to the downstream suppression of inflammatory mediators like TNF $\alpha$ . [1][2][3] Additionally, AMG-548 has been shown to inhibit the Wnt signaling pathway through its off-target effects on Casein Kinase 1 (CK1) isoforms  $\delta$  and  $\epsilon$ . [2][3]

### AMG-548 Hydrochloride Mechanism of Action



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Caption: AMG-548 Signaling Pathway Inhibition.

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